

# "Molecular weight and formula of 2-fluoro-1-(3-pyridinyl)ethanone"

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## Compound of Interest

Compound Name: *Ethanone, 2-fluoro-1-(3-pyridinyl)-*  
(9CI)

Cat. No.: B121158

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## An In-depth Technical Guide to 2-fluoro-1-(3-pyridinyl)ethanone

This technical guide provides a comprehensive overview of the chemical properties, a putative synthesis protocol, and potential areas of application for 2-fluoro-1-(3-pyridinyl)ethanone, a compound of interest for researchers and professionals in drug development and medicinal chemistry.

### Core Molecular Data

2-fluoro-1-(3-pyridinyl)ethanone is a derivative of 1-(3-pyridinyl)ethanone, also known as 3-acetylpyridine. The introduction of a fluorine atom into the acetyl group significantly influences the molecule's electronic properties, which can in turn affect its reactivity and biological activity.

Property	Value	Source
Chemical Formula	C <sub>7</sub> H <sub>6</sub> FNO	Calculated
Molecular Weight	139.13 g/mol	Calculated
Base Compound Formula	C <sub>7</sub> H <sub>7</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a>
Base Compound Molecular Weight	121.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthetic Protocol

While a specific, validated synthesis protocol for 2-fluoro-1-(3-pyridinyl)ethanone is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of similar  $\alpha$ -haloketones and fluorinated organic compounds. The following proposed methodology is adapted from protocols for related compounds.<sup>[3][4][5]</sup>

Objective: To synthesize 2-fluoro-1-(3-pyridinyl)ethanone from 1-(3-pyridinyl)ethanone via electrophilic fluorination.

Materials:

- 1-(3-pyridinyl)ethanone
- A suitable electrophilic fluorinating agent (e.g., Selectfluor™)
- An appropriate aprotic solvent (e.g., acetonitrile, dichloromethane)
- Acid or base catalyst (if required)
- Standard laboratory glassware and purification equipment (e.g., chromatography column)

Methodology:

- **Reaction Setup:** In a clean, dry reaction vessel, dissolve 1-(3-pyridinyl)ethanone in the chosen aprotic solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** Gradually add the electrophilic fluorinating agent to the solution at a controlled temperature. The reaction may be performed at room temperature or require cooling depending on the reactivity of the chosen fluorinating agent.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS), to determine the point of completion.
- **Work-up:** Upon completion, quench the reaction by adding a suitable quenching agent. The organic layer is then washed with water and brine, dried over an anhydrous salt (e.g.,

sodium sulfate), and the solvent is removed under reduced pressure.

- Purification: The crude product is purified using column chromatography on silica gel with an appropriate eluent system to yield pure 2-fluoro-1-(3-pyridinyl)ethanone.

Characterization: The structure and purity of the final product should be confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{19}\text{F}$  NMR) and Mass Spectrometry (MS).

## Potential Biological Significance and Signaling Pathways

Specific studies on the biological activity and associated signaling pathways of 2-fluoro-1-(3-pyridinyl)ethanone are not extensively documented. However, the pyridine moiety is a common scaffold in medicinal chemistry, and related pyridine-containing compounds have shown a range of biological activities.<sup>[6][7][8]</sup> For instance, some pyridine derivatives have been investigated for their potential as anticancer agents by targeting signaling pathways involving kinases such as AKT1, estrogen receptor alpha (ER $\alpha$ ), and human epidermal growth factor receptor 2 (HER2).<sup>[6]</sup> The introduction of a fluorine atom can enhance metabolic stability and binding affinity, making 2-fluoro-1-(3-pyridinyl)ethanone a candidate for screening in various biological assays.

## Visualizing the Synthetic Workflow

The following diagram illustrates a generalized workflow for the proposed synthesis of 2-fluoro-1-(3-pyridinyl)ethanone.

Caption: A generalized workflow for the synthesis of 2-fluoro-1-(3-pyridinyl)ethanone.

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